

Exatecan intermediate 10 molecular weight and formula

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Compound of Interest

Compound Name: Exatecan intermediate 10

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In-Depth Technical Guide to Exatecan Intermediate 10

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **Exatecan intermediate 10**, a key precursor in the synthesis of the potent topoisomerase I inhibitor, Exatecan. This document outlines its chemical properties, and while a specific, publicly available, step-by-step experimental protocol for its synthesis is not detailed in the literature, this guide presents a generalized synthetic pathway based on available chemical information.

Core Compound Data

Exatecan intermediate 10 is a crucial building block in the chemical synthesis of Exatecan, a powerful anti-cancer agent.[1] The fundamental properties of this intermediate are summarized in the table below.



Property	Value	Reference(s)
Molecular Weight	477.48 g/mol	[2]
Chemical Formula	C26H24FN3O5	[2]
Appearance	Off-white to light yellow solid	[2]
Canonical SMILES	O=C1OCC(C(N2C(C3=NC4=C C(F)=C(C5=C4C(INVALID- LINK NC(C)=O)=C3C2)C)=C6)=O)= C6[C@@]1(CC)O	[2]

Synthetic Pathway Overview

While a precise, publicly documented protocol for the synthesis of "**Exatecan intermediate 10**" is not available, the general synthetic strategy for related exatecan precursors has been outlined in scientific literature and patents. The synthesis is a multi-step process that typically begins with simpler, commercially available starting materials.

A plausible synthetic route involves the following key transformations:

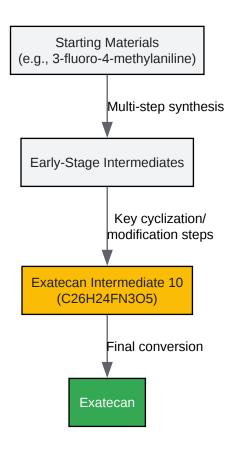
- Acylation: The synthesis often commences with a starting material such as 3-fluoro-4-methylaniline.[3] An acyl group is introduced in this initial step.
- Bromination: Following acylation, a bromine atom is incorporated into the molecular structure.[3]
- Cross-Coupling Reaction: This step is critical for forming new carbon-carbon bonds, which
 are essential for constructing the core structure of the intermediate.[3]
- Cyclization: An intramolecular cyclization is then performed to form the characteristic ring system of the exatecan framework.[1]
- Rearrangement/Further Modification: A final rearrangement or other chemical modifications may be necessary to yield the final intermediate.[3]



This sequence of reactions allows for the construction of the complex polycyclic structure of the exatecan core.

Logical Relationship in Exatecan Synthesis

Exatecan intermediate 10 plays a pivotal role as a late-stage precursor in the overall synthesis of Exatecan. The following diagram illustrates its position in the synthetic workflow.



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Synthetic position of **Exatecan Intermediate 10**.

Experimental Considerations

For researchers working on the synthesis of Exatecan and its intermediates, several key experimental factors should be considered:

• Inert Atmosphere: Many of the coupling and cyclization reactions likely require an inert atmosphere (e.g., nitrogen or argon) to prevent side reactions and degradation of sensitive reagents and intermediates.



- Anhydrous Conditions: The use of dry solvents and reagents is crucial for the success of many of the synthetic steps, particularly those involving organometallic reagents or strong bases.
- Purification: Chromatographic techniques, such as column chromatography, are likely necessary to purify the intermediates at each stage of the synthesis to ensure the high purity required for subsequent steps and for the final active pharmaceutical ingredient.
- Analytical Characterization: Thorough characterization of all intermediates using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC) is essential to confirm their identity and purity.

Due to the potent biological activity of Exatecan and its precursors, appropriate safety precautions, including the use of personal protective equipment and handling within a fume hood, should be strictly followed.

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